

(-)-2-Chlorooctane safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (-)-2-Chlorooctane

Cat. No.: B12771515

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An In-depth Technical Guide to the Safe Handling of **(-)-2-Chlorooctane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **(-)-2-Chlorooctane**, a chemical intermediate used in various synthetic processes. Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and to minimize environmental impact.

Chemical and Physical Properties

(-)-2-Chlorooctane is a colorless liquid.^[1] It is a halogenated hydrocarbon, and its physical and chemical properties are summarized below. Proper understanding of these properties is essential for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₈ H ₁₇ Cl	[1] [2] [3] [4] [5]
Molecular Weight	148.67 g/mol	[1] [2] [3] [5]
Appearance	Colorless, oily liquid	[1]
Odor	Mild, unpleasant	[1]
Boiling Point	183 °C (361 °F)	
Melting Point	-61 °C (-78 °F)	
Density	0.875 g/cm ³ at 25 °C (77 °F)	
Vapor Pressure	1.37 mmHg	[2] [6]
Solubility	Insoluble in water; soluble in non-polar solvents like hexane and toluene.	[1]
Flash Point	68 °C (154.4 °F)	
Autoignition Temperature	230 °C (446 °F)	

Hazard Identification and Classification

(-)-2-Chlorooctane is classified as a hazardous substance. The primary hazards are summarized in the table below.

Hazard Class	GHS Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects

Source:[2][7]

Primary Routes of Exposure: Inhalation, skin contact, eye contact, and ingestion.

Health Effects:

- Inhalation: May cause respiratory irritation. High vapor concentrations can lead to symptoms like headache, dizziness, tiredness, nausea, and vomiting.[8]
- Skin Contact: May cause skin irritation and an allergic skin reaction.[2][7]
- Eye Contact: Causes serious eye irritation.[9]
- Ingestion: May be fatal if swallowed and enters airways due to aspiration hazard.
- Chronic Exposure: May cause damage to organs through prolonged or repeated exposure. [9]

Experimental Protocols for Safe Handling

The following protocols are designed to minimize risk when handling **(-)-2-Chlorooctane** in a laboratory setting.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial.[\[10\]](#)

Protection Type	Recommended Equipment	Specifications
Eye and Face Protection	Safety goggles and a face shield	Chemical splash-proof goggles are mandatory. A face shield provides an additional layer of protection. [10]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for any signs of degradation or puncture before use. [10] [11]
Skin and Body Protection	Flame retardant antistatic protective clothing, lab coat	Ensure clothing provides full coverage.
Respiratory Protection	Respirator with appropriate cartridges	Use when vapors or aerosols are generated, or when working outside of a fume hood. [10]

Engineering Controls

- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[\[10\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[9\]](#)[\[12\]](#)

Handling and Storage

- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[8\]](#)
 - Do not breathe vapors or mists.[\[8\]](#)

- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[12]
- Ground and bond containers and receiving equipment to prevent static discharge.[9]
- Use only non-sparking tools.[9][12]
- When preparing solutions, add **(-)-2-Chlorooctane** to the solvent slowly to avoid splashing.[10]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[8][12]
 - Keep away from heat and sources of ignition.
 - Store locked up.
 - Incompatible materials include strong oxidizing agents, strong bases, and some metals like copper.[12]

Spill Management

- Small Spills:
 - Evacuate the area and ensure adequate ventilation.
 - Remove all sources of ignition.[12]
 - Wear appropriate PPE.
 - Absorb the spill with inert absorbent material (e.g., sand, silica gel, universal binder).[8]
 - Collect the absorbed material into a suitable, closed container for disposal.[8][12]
- Large Spills:
 - Evacuate the area immediately.
 - Contact emergency services.

- Prevent the spill from entering drains or waterways.[8]

First-Aid Measures

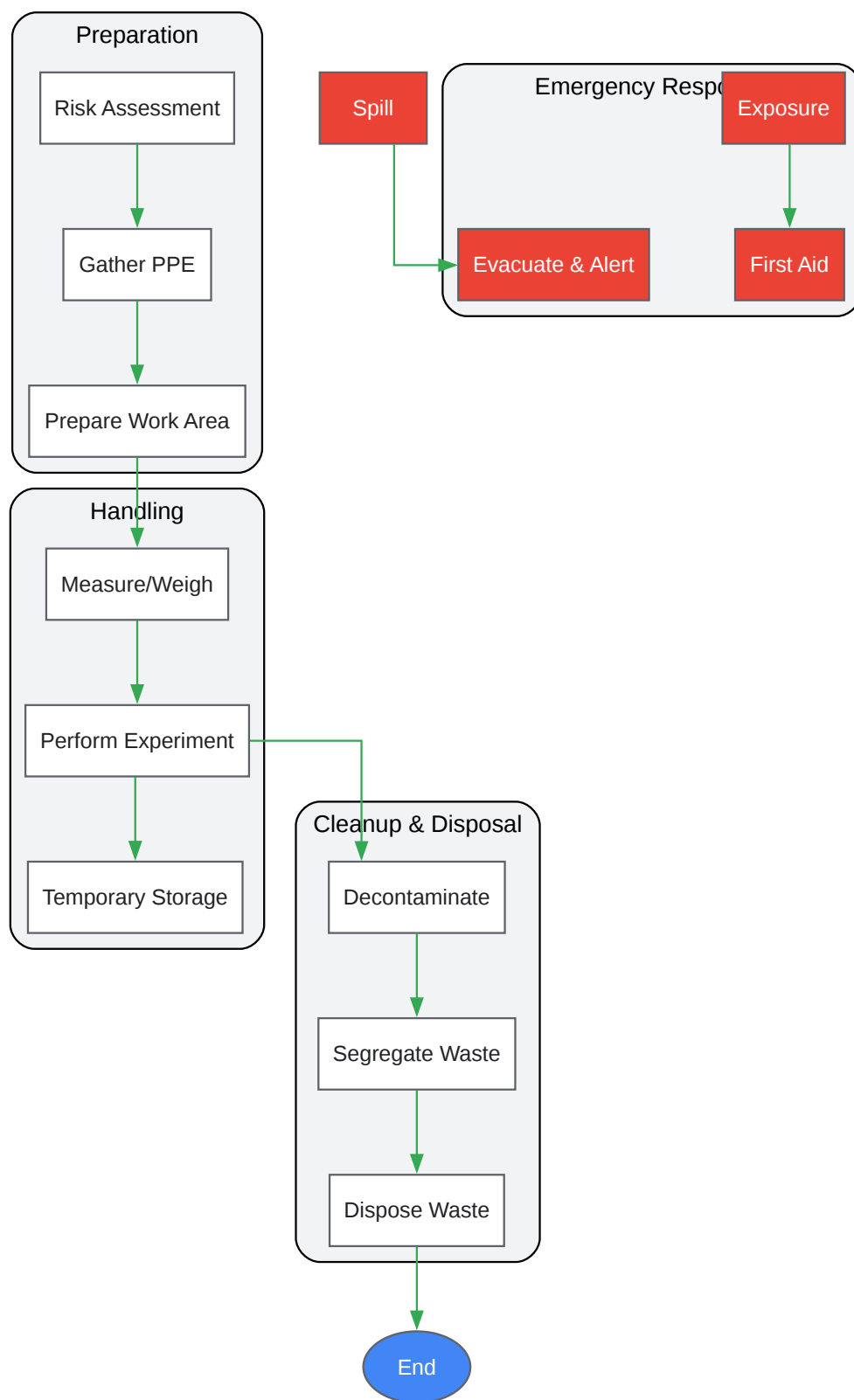
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention.[8][12]
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[8][12]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Seek medical attention.[8][12]
- Ingestion: Do NOT induce vomiting due to the risk of aspiration.[8] Call a physician or poison control center immediately.

Waste Disposal

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains.

Safe Handling Workflow

The following diagram illustrates the logical workflow for safely handling **(-)-2-Chlorooctane** in a research setting.



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Caption: Workflow for the safe handling of **(-)-2-Chlorooctane**.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal safety review and training process. Always consult the most recent Safety Data Sheet (SDS) from your supplier before handling any chemical.

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- To cite this document: BenchChem. [(–)-2-Chlorooctane safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12771515#2-chlorooctane-safety-and-handling-precautions]

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